

# In-Depth Technical Guide: PF-06282999

## Irreversible Inhibition Kinetics

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### Compound of Interest

Compound Name: PF-06282999

CAS No.: 1435467-37-0

Cat. No.: B609969

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## Executive Summary

**PF-06282999** is a potent and selective, mechanism-based irreversible inhibitor of myeloperoxidase (MPO), a heme peroxidase implicated in a variety of inflammatory and cardiovascular diseases.[1] Its mode of action involves covalent, time-dependent inactivation of the enzyme, contingent on MPO's catalytic cycle.[1] This guide provides a comprehensive overview of the irreversible inhibition kinetics of **PF-06282999**, including quantitative kinetic parameters, detailed experimental methodologies, and the relevant signaling pathway, to support further research and development efforts in this area.

## Quantitative Inhibition Kinetics

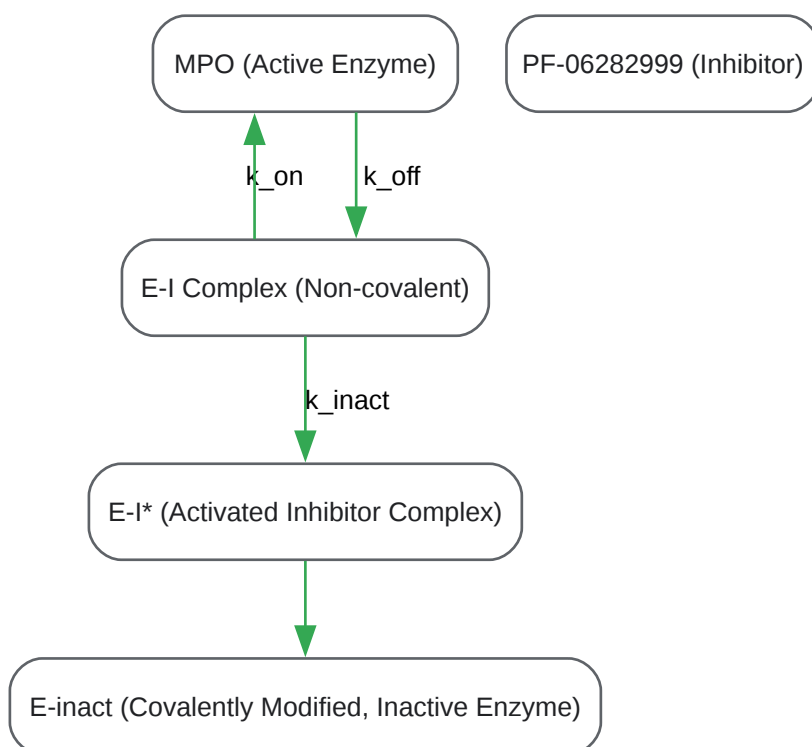
The inhibitory activity of **PF-06282999** against myeloperoxidase has been characterized using various in vitro and cell-based assays. The key quantitative parameters are summarized in the table below.

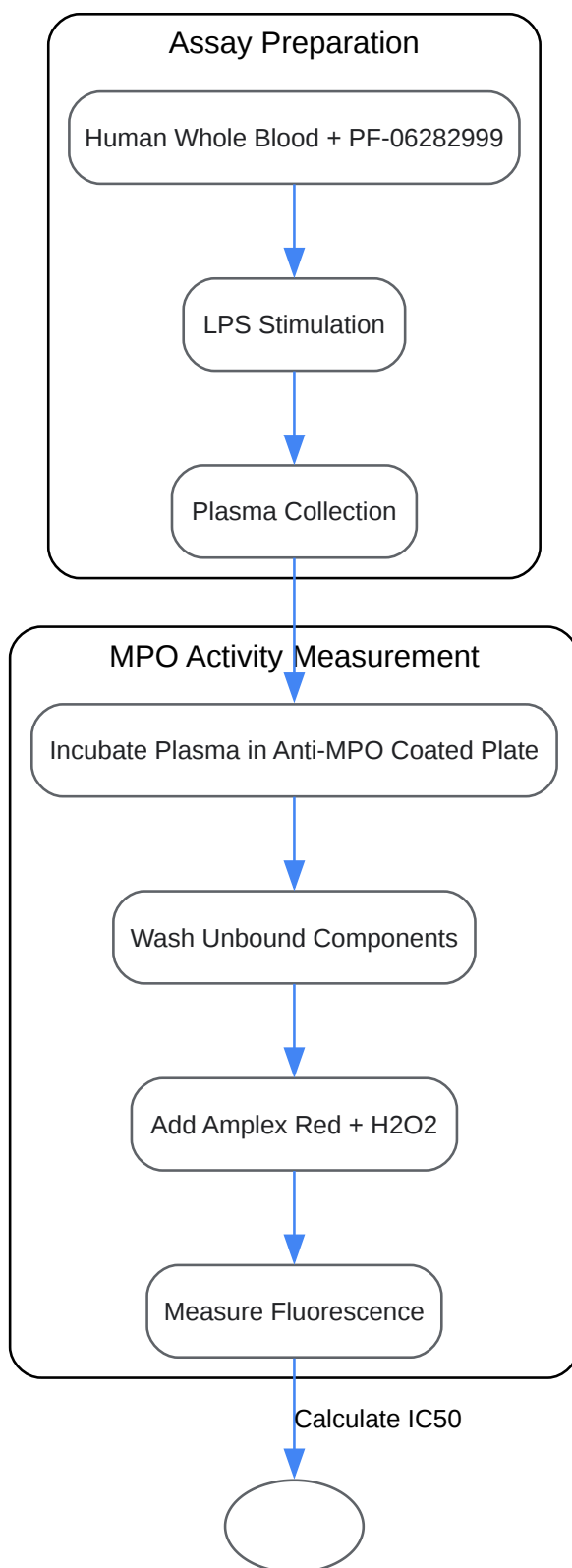
| Parameter                          | Value                                   | Assay Conditions                                        | Source               |
|------------------------------------|-----------------------------------------|---------------------------------------------------------|----------------------|
| k <sub>inact</sub>                 | 0.13 ± 0.01 s <sup>-1</sup>             | Recombinant human MPO                                   | Ruggeri et al., 2015 |
| K <sub>I</sub>                     | 1.1 ± 0.3 μM                            | Recombinant human MPO                                   | Ruggeri et al., 2015 |
| k <sub>inact</sub> /K <sub>I</sub> | 118,000 M <sup>-1</sup> s <sup>-1</sup> | Recombinant human MPO                                   | Ruggeri et al., 2015 |
| Partition Ratio                    | 6.5                                     | Recombinant human MPO                                   | Ruggeri et al., 2015 |
| IC <sub>50</sub>                   | 1.9 μM                                  | LPS-stimulated human whole blood                        | [2][3]               |
| EC <sub>50</sub>                   | 3.8 μM                                  | Total PF-06282999 in plasma                             | [4][5]               |
| IC <sub>50</sub>                   | 0.63 μM                                 | MPO-catalyzed H <sub>2</sub> O <sub>2</sub> consumption |                      |
| IC <sub>50</sub>                   | 1.23 μM                                 | MPO-catalyzed HOCl production                           |                      |

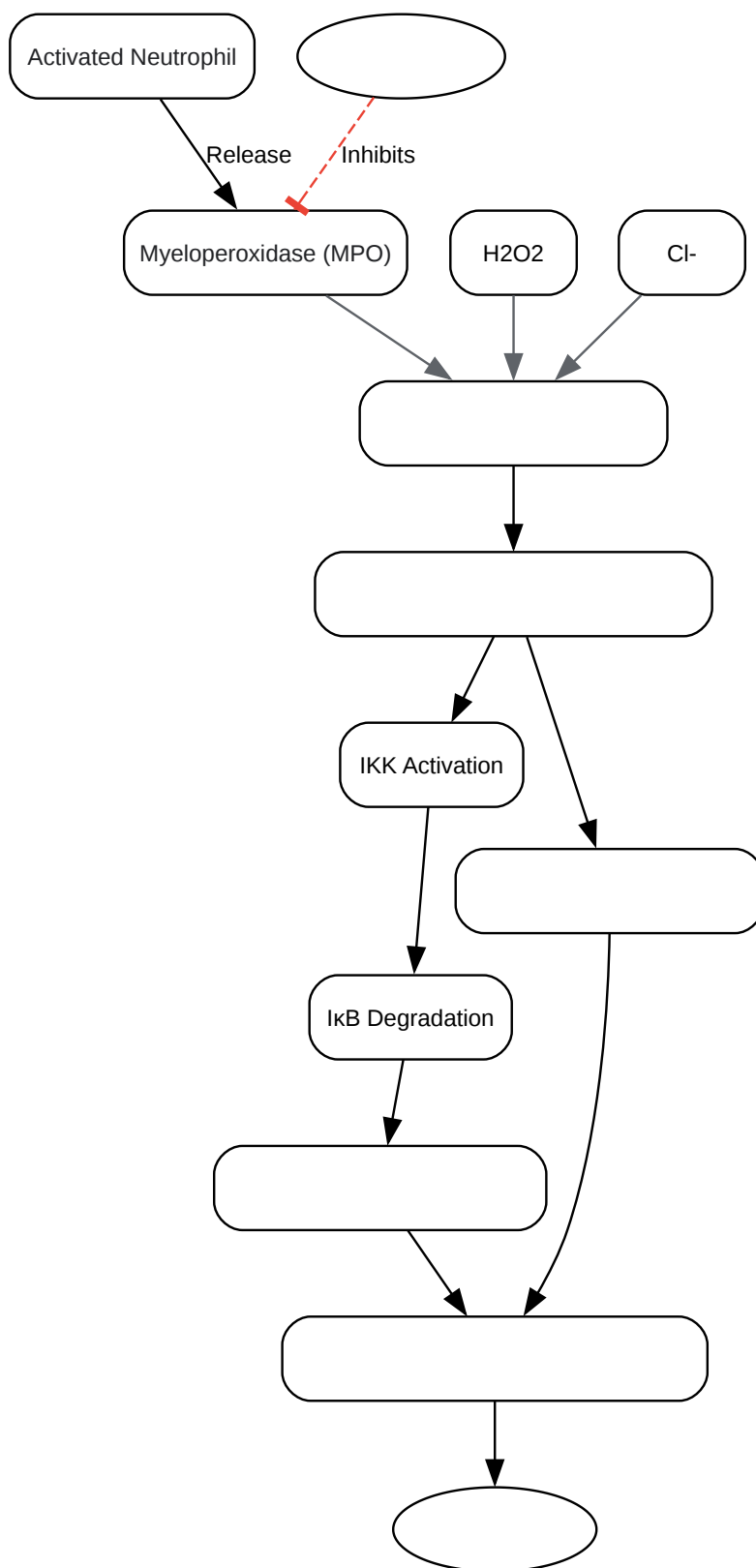
## Mechanism of Irreversible Inhibition

**PF-06282999** acts as a mechanism-based inhibitor, meaning it requires catalytic turnover by the target enzyme, MPO, to be converted into a reactive species that then covalently modifies and inactivates the enzyme. This leads to a time-dependent inhibition profile. The thiouracil moiety of **PF-06282999** is crucial for this activity.

The process can be conceptualized by the following logical relationship:







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